Essential Safety and Operational Guide for Handling UFP-101 TFA

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Compound of Interest

Compound Name:	*UFP-101 TFA*
CAS No.:	*849024-68-6*
Cat. No.:	*B549365*

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for the potent and selective NOP receptor antagonist, **UFP-101 TFA**. Given that **UFP-101 TFA** is a peptide trifluoroacetate salt, this guidance combines the handling precautions for a biologically active peptide with the known hazards of Trifluoroacetic acid (TFA).

Understanding the Compound

UFP-101 TFA is a powerful research tool used to investigate the nociceptin/orphanin FQ (NOP) receptor system, which is involved in pain modulation, anxiety, and addiction.[1][2] As a peptide, its biological activity warrants careful handling to avoid unintended physiological effects. The trifluoroacetate (TFA) salt form is common for synthetic peptides due to its use in purification processes.[3][4] However, TFA is a strong, corrosive acid and presents its own set of hazards.[5][6]

Personal Protective Equipment (PPE)

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Due to the dual nature of the hazard (potent peptide and corrosive TFA salt), a comprehensive approach to personal protection is mandatory.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves.	The outer glove provides primary protection against contamination, while the inner glove ensures safety in case the outer glove is breached.
Eye Protection	Chemical safety goggles and a face shield.	Provides protection against splashes of solutions containing UFP-101 TFA, which can be corrosive to the eyes.[6][7]
Body Protection	A lab coat, buttoned, with elastic cuffs. Consider a chemically resistant apron.	Protects skin from accidental contact with the compound.
Respiratory Protection	Use in a certified chemical fume hood.[7][8] If weighing or handling the powder outside of a fume hood, a NIOSH-approved respirator with appropriate cartridges for organic vapors and acidic gases is required.	Prevents inhalation of the powdered peptide or aerosols of solutions, which could have potent biological effects. TFA is also volatile and corrosive to the respiratory tract.[6]

Operational Plan: From Receipt to Disposal

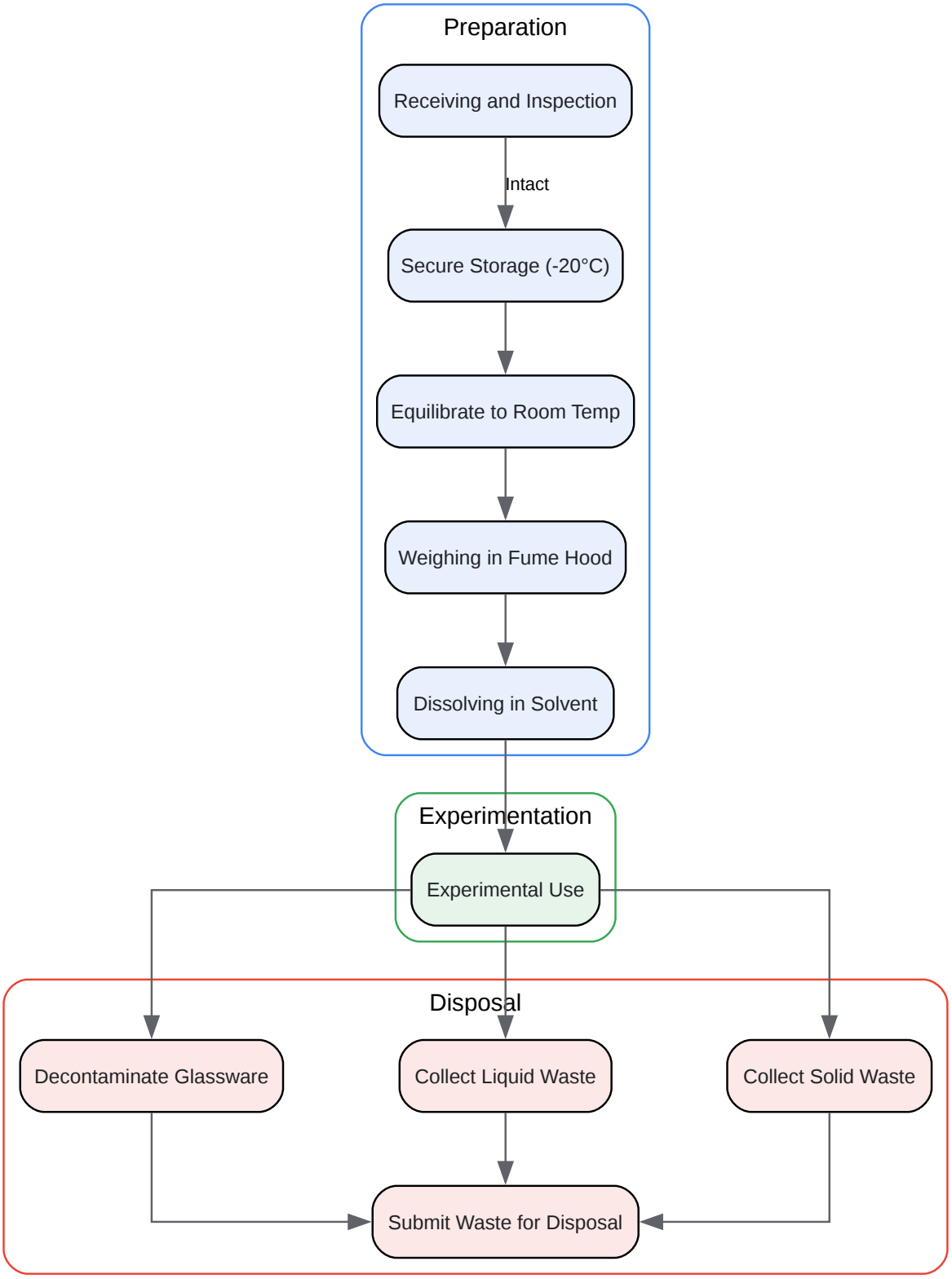
A systematic workflow is critical to ensure safety and maintain the integrity of the compound.

- Upon receipt, inspect the container for any damage.
- Store **UFP-101 TFA** in a cool, dry, and well-ventilated area, away from incompatible materials such as strong bases and oxidizing agents.[8]

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- For long-term storage, keep the lyophilized powder at -20°C.[9]
- All handling of the powdered form of **UFP-101 TFA** must be conducted in a chemical fume hood.[8]
- To prepare a stock solution, allow the vial to equilibrate to room temperature for at least one hour before opening to prevent condensation.[9]
- Use a properly calibrated balance to weigh the required amount of powder.
- Slowly add the desired solvent to the powder to avoid generating aerosols.
- If you need to make stock solutions in advance, store them in tightly sealed vials at -20°C for up to one month.[9]
- Clearly label all solutions containing **UFP-101 TFA**.
- When handling solutions, always wear the prescribed PPE.
- Avoid skin contact and inhalation.

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Caption: Workflow for the safe handling of **UFP-101 TFA** from receipt to disposal.

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Disposal Plan

Proper disposal of **UFP-101 TFA** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Liquid Waste: All solutions containing **UFP-101 TFA** should be collected in a designated, sealed, and clearly labeled hazardous waste container.[8] Do not pour down the drain.[5] The container should be compatible with acidic waste.
- Solid Waste: Contaminated consumables such as pipette tips, tubes, and gloves should be collected in a separate, labeled hazardous waste container.[1]
- Decontamination: Glassware and equipment should be thoroughly rinsed with an appropriate solvent, and the rinsate collected as hazardous waste.
- Final Disposal: All waste must be disposed of through your institution's hazardous waste management program.[8]

Quantitative Data on Trifluoroacetic Acid (TFA)

The following table summarizes key quantitative data for Trifluoroacetic acid, the counter-ion in **UFP-101 TFA**. While specific toxicity data for **UFP-101 TFA** is not available, the properties of TFA should inform handling procedures.

Property	Value	Source
Molar Mass	114.02 g/mol	[5]
Boiling Point	72.4 °C (162.3 °F)	[5]
Melting Point	-15.4 °C (4.3 °F)	[5]
Density	1.489 g/cm³ at 20 °C	[5]
Vapor Pressure	107 mbar at 25 °C	[5]
pKa	0.52	[5]
Acute Oral Toxicity (Rat)	LD50 > 2000 mg/kg	[10]
Developmental Toxicity (Rat)	NOAEL: 150 mg/kg/day	[11]

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NOAEL: No-Observed-Adverse-Effect Level

Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek immediate medical attention.[7][8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[7][8]
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[7]
- Spills: For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for hazardous waste disposal.[7] For large spills, evacuate the area and contact your institution's emergency response team.[7][8]

By adhering to these guidelines, researchers can safely handle **UFP-101 TFA**, minimizing risks to themselves and the environment while advancing critical scientific research.

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